

Technical Support Center: N-(2-adamantyl)-2-phenylacetamide Spectral Analysis

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Compound of Interest

Compound Name: *N-(2-adamantyl)-2-phenylacetamide*

Cat. No.: *B5755312*

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Case ID: 2-AD-PH-ACET Status: Active Support Analyst Level: Senior Application Scientist

System Overview & Chemical Architecture

Before troubleshooting, you must understand the magnetic environment of your target molecule. This compound fuses a flexible, aromatic phenylacetyl tail with a rigid, lipophilic 2-adamantyl cage.

Structural Components & Expected Signal Count

- Formula:
- Molecular Weight: 269.39 g/mol
- Symmetry Elements: The 2-adamantyl group possesses a plane of symmetry () passing through C2 and C6. This drastically reduces the number of unique NMR signals compared to the carbon count.

Fragment	¹ H Signals (Types)	¹³ C Signals (Unique)	Key Characteristic
Phenyl Ring	3 (o, m, p)	4 (ipso, o, m, p)	Multiplet ~7.2 ppm
Linker	1 (CH)	1 (CH)	Singlet ~3.6 ppm
Amide	1 (NH)	1 (C=O)	Exchangeable; Solvent dependent
Adamantyl (C2)	1 (CH)	1 (CH)	Diagnostic Methine
Adamantyl Cage	3-4 (Clusters)	5 (Symmetry reduced)	"Aliphatic Envelope"

Standard Operating Procedures (SOPs)

Module A: Sample Preparation Strategy

Why this matters: The adamantyl group is highly lipophilic, while the amide bond promotes hydrogen bonding. Incorrect solvent choice leads to broadening and missing peaks.[\[1\]](#)

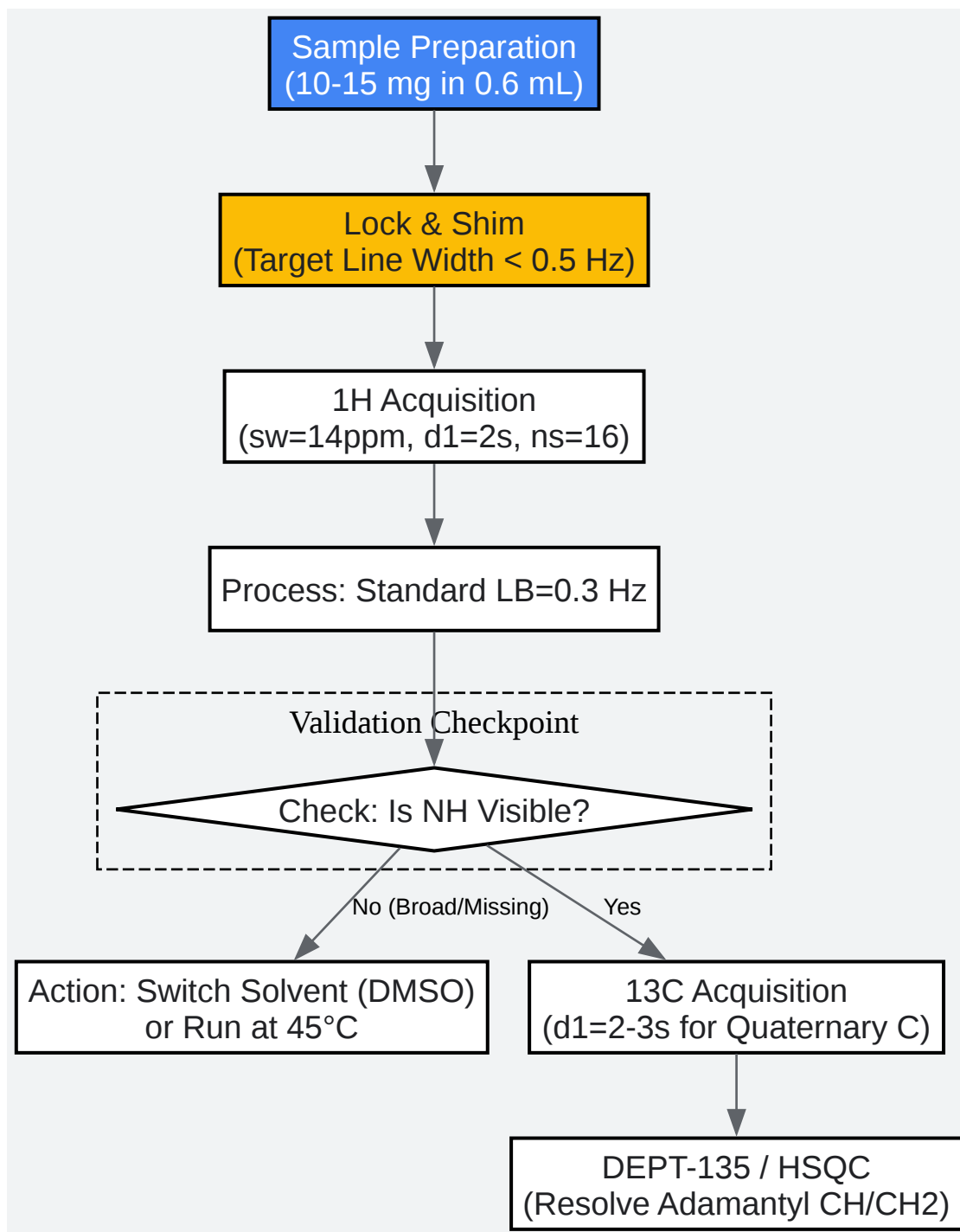
- Standard Screening: Use Chloroform-d (CDCl₃).
 - Pros: Good solubility for the adamantyl cage; sharp lines; benzylic CH is distinct from water.
 - Cons: Amide NH may be broad or obscured by aromatic signals.
- Secondary Screening: Use DMSO-d₆.
 - Pros: Sharpening of the Amide NH (due to H-bonding with solvent); shifts water peak to ~3.3 ppm (away from cage).

- Cons: High viscosity can broaden adamantyl multiplets; solvent peak obscures benzylic CH

if not careful.

Module B: Acquisition Workflow

Use the following logic flow to ensure data integrity before attempting assignment.



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Caption: Operational workflow for acquiring validated spectral data for adamantyl-amides.

1H NMR Interpretation & Troubleshooting

Zone 1: The Diagnostic Amide & Linker (Downfield)

- Amide NH (
5.5 - 8.0 ppm):
 - CDCl₃
: Appears as a broad singlet around 5.5 – 6.2 ppm.
 - DMSO-d₆
: Shifts downfield to ~7.8 – 8.2 ppm and often appears as a sharp doublet (coupling to the C2-H of adamantane, Hz).
 - Troubleshooting: If the NH is missing, it is likely exchanging with water in the solvent. Dry the sample or switch to DMSO.
- Benzylic CH (
3.5 - 3.7 ppm):
 - Appears as a sharp singlet.
 - Critical Check: This integrates to 2H. Use this signal to calibrate your integration for the rest of the molecule.

Zone 2: The Adamantyl "Anchor" (Mid-field)

- H-2 Adamantyl Methine (
3.9 - 4.1 ppm):
 - This is the proton directly under the nitrogen.
 - Multiplicity: It is a methine (CH) coupled to two bridgehead protons (H1 and H3). The dihedral angle is ~60°, resulting in a small coupling constant (Hz).

- Appearance: Often looks like a narrow triplet or a broad singlet in CDCl₃.
- In DMSO, if NH coupling is visible, it may look like a doublet of triplets.

Zone 3: The Adamantyl Cage (Upfield, 1.5 - 2.1 ppm)

- The "Blob" Problem: The remaining 14 protons of the adamantyl group cluster here.
- Deconvolution:
 - ~1.9 - 2.1: Bridgehead methines (H1, H3) and other methines (H5, H7).
 - ~1.5 - 1.9: Methylene protons (CH₂).
 - Note: Do not attempt to assign every single proton here without 2D HSQC data. Integration of the total region (should be 14H) is sufficient for purity checks.

¹³C NMR Interpretation (Symmetry Analysis)

The 2-adamantyl group is a "symmetry trap." You will count fewer peaks than atoms.

The Symmetry Map

The plane of symmetry cuts through C2 and C6.

- C2 (alpha): Unique (53-55 ppm).
- C1, C3 (beta): Equivalent (37-38 ppm).
- C4, C10 (gamma): Equivalent (31-33 ppm).
- C8, C9 (gamma): Equivalent (31-33 ppm).

27 ppm).

- C5, C7 (delta): Equivalent (

27 ppm).

- C6 (delta): Unique (

37 ppm).

Total Adamantyl Signals: 6 signals for 10 carbons.

Data Table: Expected Chemical Shifts (CDCl₃)

Assignment	C (ppm)	Type (DEPT-135)	Notes
C=O	170.0 - 171.0	Quaternary	Low intensity due to relaxation
Aromatic (Ipso)	135.0 - 136.0	Quaternary	
Aromatic (CH)	127.0 - 129.5	Up (+)	3 signals (o, m, p)
Benzylic CH	43.0 - 45.0	Down (-)	
Adamantyl C2	53.0 - 54.0	Up (+)	Alpha to Nitrogen
Adamantyl CH	37.0 - 38.0	Up (+)	Bridgeheads
Adamantyl CH	31.0 - 33.0	Down (-)	
Adamantyl CH	27.0 - 28.0	Down (-)	Overlapping region

Troubleshooting FAQs

Q: My integration for the aliphatic region is 16H instead of 14H. Is my compound impure?

- Diagnosis: Check for water or grease.
- Fix:

- Water: In CDCl₃

, water appears at ~1.56 ppm, directly overlapping with the adamantyl cage. Re-run in DMSO (water moves to 3.3 ppm) or add D

O to shift the water peak.

- Grease: Hydrocarbon grease appears at 0.88 and 1.26 ppm. If your integration includes these tails, it will be inflated.

Q: I cannot see the Carbonyl peak in the ¹³C spectrum.

- Diagnosis: Quaternary carbons (C=O and Ipso-C) have long relaxation times (). Standard parameters (d1=1.0s) may saturate these nuclei.
- Fix: Increase the relaxation delay (d1) to 3–5 seconds. Alternatively, add a relaxation agent like Cr(acac)₃, though this is destructive.

Q: The adamantyl H-2 peak is a broad blob, not a triplet.

- Diagnosis: This is likely due to restricted rotation or quadrupole broadening from the adjacent Nitrogen.
- Fix: Run the experiment at elevated temperature (e.g., 45°C or 318 K). This increases the rotation rate and quadrupolar relaxation rate, sharpening the signal.

Q: How do I distinguish the Benzylic CH

from the Adamantyl H-2?

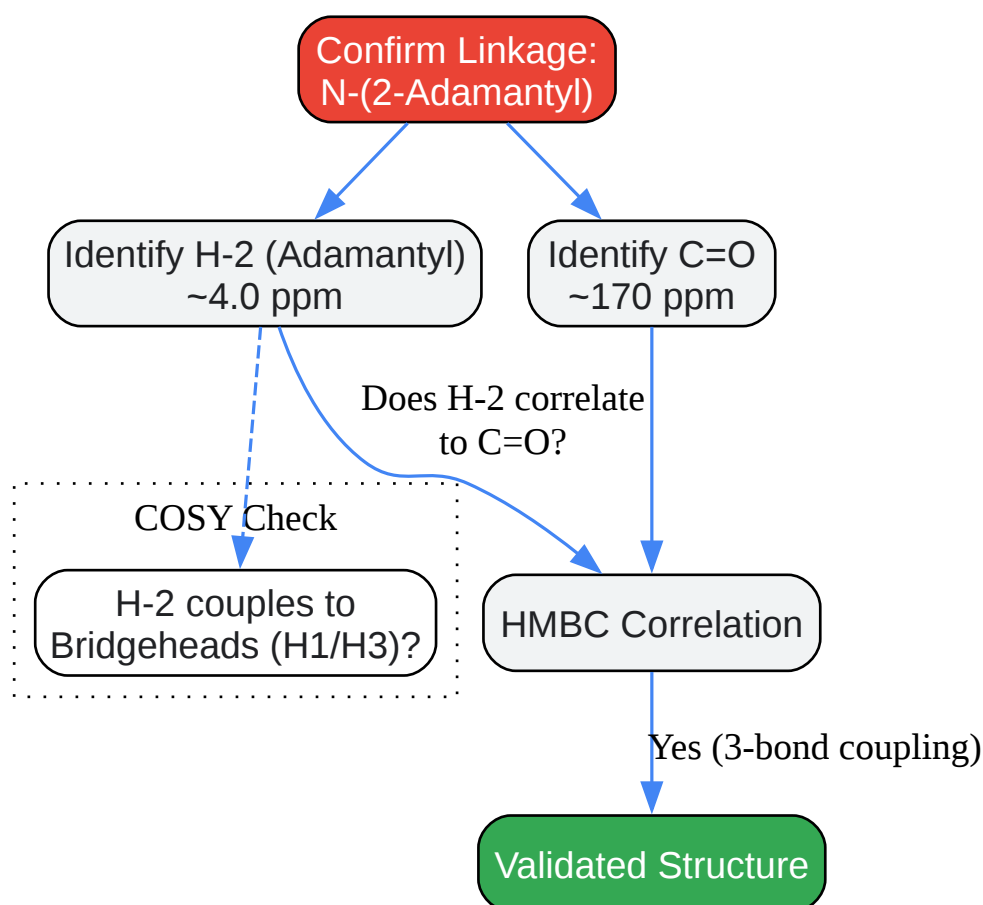
- Diagnosis: Both are single-proton types in the 3.5–4.2 ppm range.
- Fix:
 - Multiplicity: Benzylic CH₂ is a singlet. Adamantyl H-2 is a narrow triplet/broad singlet.

- HSQC: The Benzylic CH

correlates to a carbon at ~44 ppm (negative phase in DEPT-135). The Adamantyl H-2 correlates to a carbon at ~53 ppm (positive phase in DEPT-135).

Structural Validation Logic (Graphviz)

Use this logic tree to confirm the connectivity of the adamantyl-amide linkage.



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Caption: HMBC and COSY logic for validating the amide-adamantyl connectivity.

References

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- Duddeck, H. (1978). Substituent effects on ^{13}C chemical shifts in adamantane derivatives. *Organic Magnetic Resonance*, 11(3), 125-129. (Authoritative source for adamantane symmetry and shifts).
- SDBS. (National Institute of Advanced Industrial Science and Technology). Spectral Database for Organic Compounds. [[Link](#)] (Use for comparing pure Phenylacetamide and Adamantanamine fragments).
- Reich, H. J. (University of Wisconsin). Structure Determination Using NMR. [[Link](#)] (Resource for solvent effects and relaxation times).

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Sources

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